

Navigating the Safe Disposal of (E)-FeCp-oxindole: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-FeCp-oxindole

Cat. No.: B560279

[Get Quote](#)

Researchers and drug development professionals handling **(E)-FeCp-oxindole**, a selective inhibitor of VEGFR2, must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection.^[1] This guide provides essential, step-by-step instructions for the proper disposal of **(E)-FeCp-oxindole**, grounded in safety data for analogous compounds and general best practices for hazardous chemical waste management.

Chemical and Safety Data Summary

While a specific Safety Data Sheet (SDS) for **(E)-FeCp-oxindole** is not readily available, data for its geometric isomer, (Z)-FeCp-oxindole, provides critical safety information. It is prudent to handle the (E)-isomer with the same precautions. The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2]

Property	Value	Reference
CAS Number	884338-18-5	[1][3]
Molecular Formula	C19H15FeNO	[1][3]
Molecular Weight	329.17	[1][4]
Solubility	<1.65mg/ml in DMSO	[3][4]
Storage	Store at -20°C	[4]
Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[2]
Precautionary Statements	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment.	[2]

Experimental Protocol: Waste Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **(E)-FeCp-oxindole** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety goggles with side-shields, a lab coat, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **(E)-FeCp-oxindole** powder in its original container or a clearly labeled, sealed waste container.

- Contaminated consumables such as pipette tips, weigh boats, and gloves should be collected in a dedicated, sealed plastic bag or container labeled as "Hazardous Chemical Waste: **(E)-FeCp-oxindole**."
- Liquid Waste:
 - Collect solutions containing **(E)-FeCp-oxindole** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Avoid drain disposal. The high aquatic toxicity necessitates prevention of release into the environment.^[2]

3. Decontamination of Labware:

- Reusable labware (e.g., glassware) should be decontaminated by rinsing with a suitable solvent (such as the one used to dissolve the compound, e.g., DMSO), and the rinsate collected as hazardous liquid waste.
- Following the initial rinse, wash the labware with soap and water.

4. Storage of Waste:

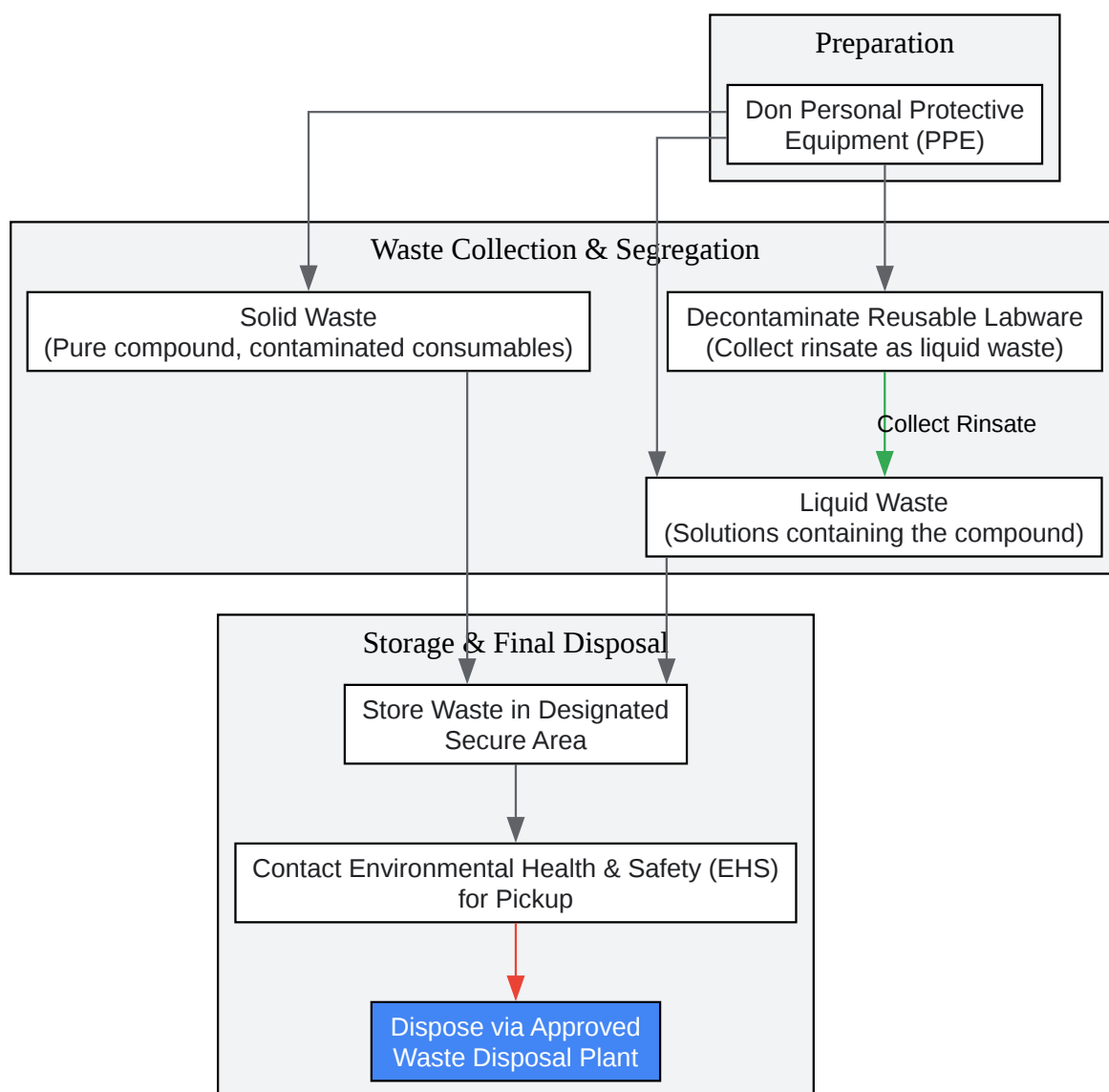
- Store waste containers in a designated, secure area away from incompatible materials.
- Ensure containers are tightly sealed to prevent leaks or spills.

5. Final Disposal:

- All waste contaminated with **(E)-FeCp-oxindole** must be disposed of through an approved waste disposal plant.^[2]
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical through regular trash or sewer systems.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **(E)-FeCp-oxindole**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **(E)-FeCp-oxindole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. (Z)-FeCP-oxindole|1137967-28-2|MSDS [dcchemicals.com]
- 3. glpbio.com [glpbio.com]
- 4. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of (E)-FeCp-oxindole: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b560279#e-fecp-oxindole-proper-disposal-procedures\]](https://www.benchchem.com/product/b560279#e-fecp-oxindole-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com